

Discovery and history of Mordant Blue 29

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Compound of Interest

Compound Name: Mordant Blue 29

Cat. No.: B15547470

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An In-depth Technical Guide to **Mordant Blue 29** (Chrome Azurol S)

Introduction

Mordant Blue 29, more commonly known by its synonym Chrome Azurol S (CAS), is a triphenylmethane dye widely utilized in analytical chemistry and biochemistry.^[1] Its primary application lies in its ability to form colored complexes with various metal ions, making it an invaluable indicator for spectrophotometric analysis and complexometric titrations.^[1] This guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and key applications of **Mordant Blue 29**, with a focus on its utility for researchers, scientists, and professionals in drug development.

Identified by the Colour Index number 43825, it is also known by the names Alberon and Chrome Cyanine BLA.^[2]^[3] Its CAS Registry Number is 1667-99-8.^[3]

Physicochemical Properties

Mordant Blue 29 is typically available as a red-brown or dark brown powder.^[1]^[4] It is soluble in water, forming a brown-yellow solution, and is slightly soluble in ethanol.^[3] The compound is stable under normal conditions but is incompatible with strong oxidizing agents.^[1]

Quantitative Data

The key physicochemical properties of **Mordant Blue 29** are summarized in the table below. The data corresponds to the commonly available trisodium salt form.

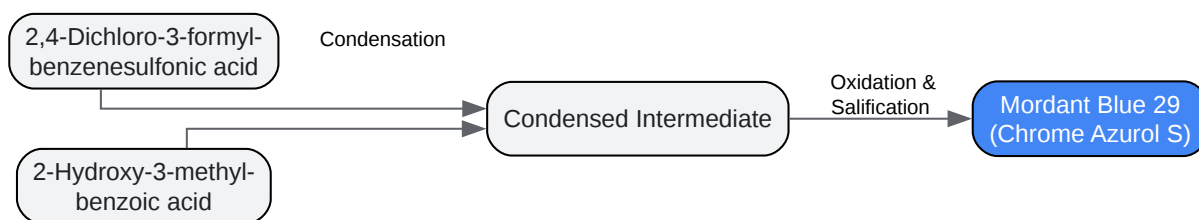
Property	Value	Reference(s)
Molecular Formula	C ₂₃ H ₁₃ Cl ₂ Na ₃ O ₉ S	[1][4]
Molecular Weight	605.28 g/mol	[4]
Appearance	Dark-brown powder	[1]
Maximum Absorption (λ _{max})	458 nm (in water)	[1][4]
Water Solubility	Soluble (0.1%)	[4]
pKa (25°C)	pK ₁ : 2.45, pK ₂ : 4.86, pK ₃ : 11.47	
Colour Index	43825	[4]

Synthesis

While the specific historical details of its initial discovery are not well-documented in available literature, the manufacturing process for **Mordant Blue 29** is established.

Synthesis Pathway

The synthesis involves a condensation reaction between 2,4-Dichloro-3-formylbenzenesulfonic acid and 2-Hydroxy-3-methylbenzoic acid. The resulting intermediate is then oxidized and converted to its trisodium salt to yield the final product.[3]

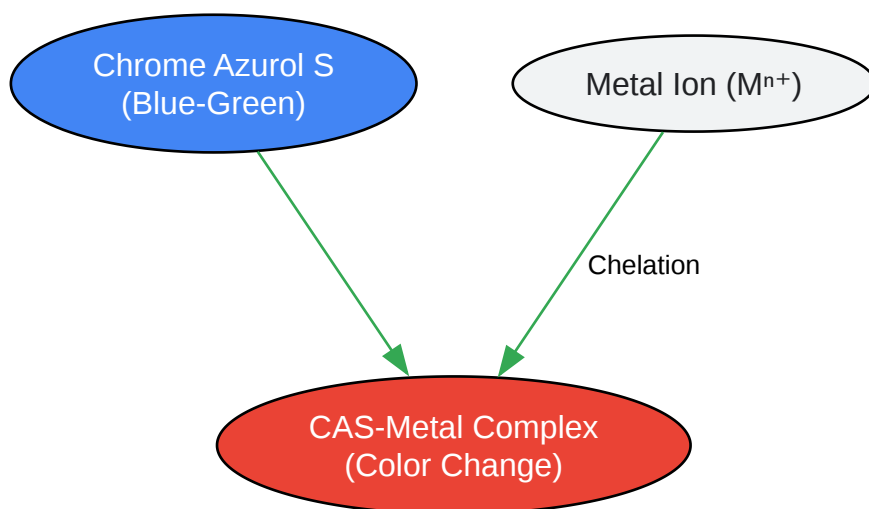


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Synthesis pathway of **Mordant Blue 29**.

Mechanism of Action: Chelation

The functionality of **Mordant Blue 29** as an indicator is based on its ability to act as a chelating agent. In the absence of metal ions, the dye has a characteristic color. When it complexes with a metal ion (M^{n+}), the electronic structure of the dye molecule is altered, resulting in a significant shift in its absorption spectrum and a visible color change. This property is harnessed in various analytical techniques.



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Chelation of a metal ion by Chrome Azurol S.

Key Applications and Experimental Protocols

Mordant Blue 29 is a versatile reagent with applications in environmental monitoring, clinical diagnostics, and microbiological research.

Spectrophotometric Determination of Metal Ions

A primary application of Chrome Azurol S is the quantitative determination of metal ions, such as aluminum, beryllium, iron, and copper.[1] The method is based on the formation of a stable, colored complex between the dye and the metal ion, with the absorbance of the complex being proportional to the metal ion concentration.

This protocol provides a general framework for the spectrophotometric determination of aluminum in a water sample.

- Preparation of Reagents:

- Chrome Azurol S Solution (0.05% w/v): Dissolve 50 mg of Chrome Azurol S in 100 mL of deionized water.
- Buffer Solution (pH 5.5): Prepare an acetate buffer by mixing appropriate volumes of 0.1 M acetic acid and 0.1 M sodium acetate.
- Standard Aluminum Solution (1000 ppm): Use a commercially available certified standard or prepare by dissolving the required amount of aluminum salt in deionized water. Prepare working standards by serial dilution.
- Procedure:
 - To a 25 mL volumetric flask, add 10 mL of the water sample (or a diluted aliquot).
 - Add 5 mL of the acetate buffer solution (pH 5.5).
 - Add 2 mL of the Chrome Azurol S solution and mix well.
 - Dilute to the mark with deionized water and allow the color to develop for 15 minutes.
 - Measure the absorbance of the solution at 550 nm against a reagent blank prepared in the same manner without the aluminum.^[1]
- Calibration and Analysis:
 - Prepare a series of calibration standards with known aluminum concentrations.
 - Follow the same procedure for the standards to generate a calibration curve of absorbance versus concentration.
 - Determine the concentration of aluminum in the sample by interpolating its absorbance on the calibration curve.

Chrome Azurol S (CAS) Assay for Siderophore Detection

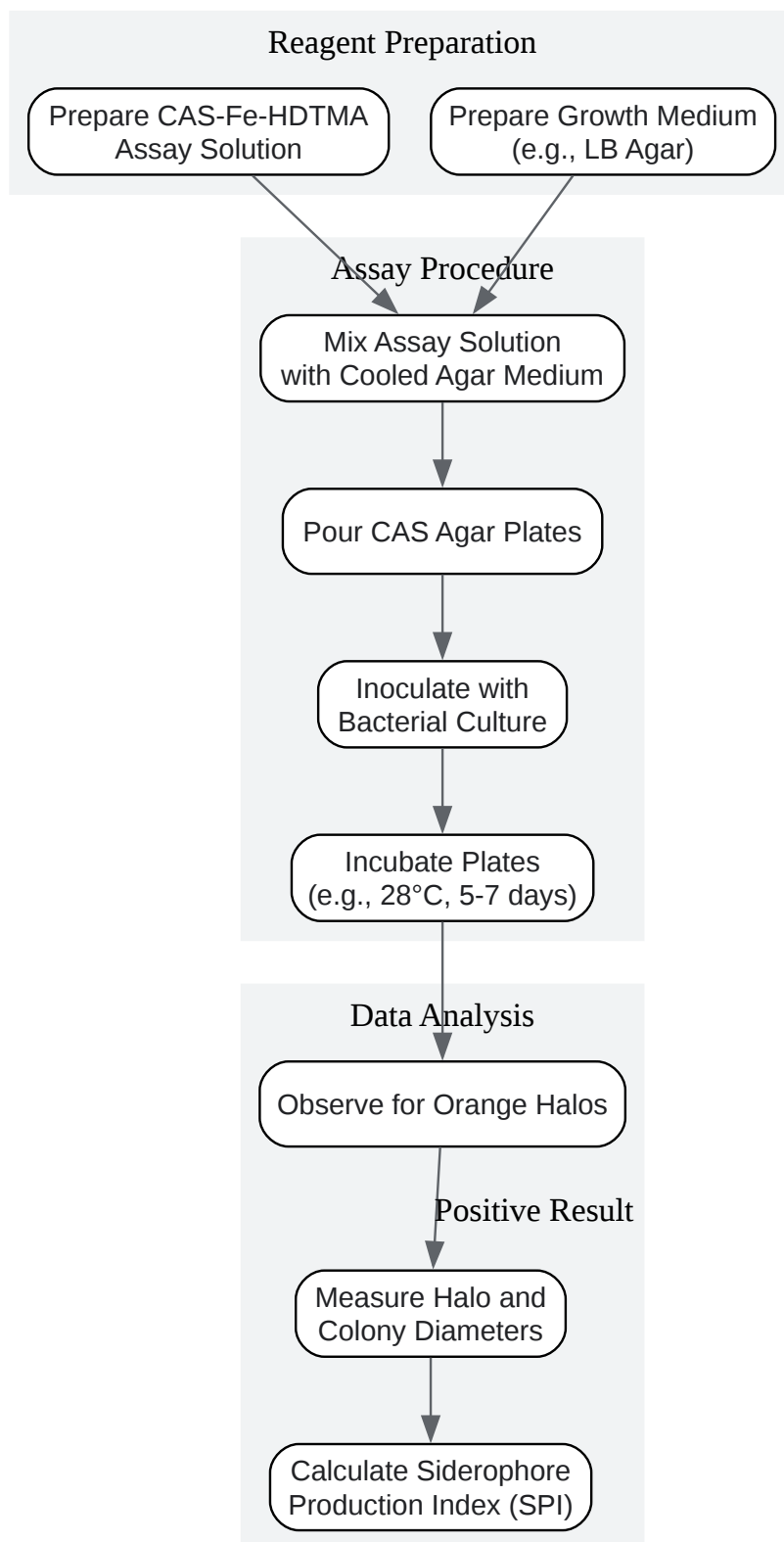
In microbiology, the CAS assay is a universal method for detecting and quantifying siderophores, which are high-affinity iron-chelating compounds produced by microorganisms.^{[5][6]} The assay works on the principle that siderophores will remove iron from the blue-colored

Fe-CAS-HDTMA (hexadecyltrimethylammonium bromide) complex, causing the dye to be released and resulting in a color change from blue to orange/yellow.[5][6]

This protocol, adapted from Schwyn and Neilands (1987), is used for the semi-quantitative screening of siderophore production by bacteria.[7]

- Preparation of CAS Agar:
 - Solution 1 (Dye Solution): Dissolve 60.5 mg of Chrome Azurol S in 50 mL of deionized water. Mix with 10 mL of an iron(III) solution (1 mM FeCl_3 in 10 mM HCl).
 - Solution 2 (Detergent Solution): Dissolve 72.9 mg of HDTMA in 40 mL of deionized water.
 - CAS Assay Solution: While stirring, slowly add Solution 1 to Solution 2. The resulting dark blue solution should be autoclaved.
 - Final Medium: Autoclave a suitable growth medium (e.g., LB agar). Cool to approximately 50°C. Aseptically mix the CAS assay solution with the growth medium at a 1:9 ratio (e.g., 100 mL CAS solution to 900 mL medium).[7]
 - Pour the mixture into sterile Petri dishes.
- Inoculation and Incubation:
 - Culture the bacterial isolates to be tested in an appropriate broth medium.
 - Spot 10 μL of the bacterial culture onto the center of the CAS agar plates.[7]
 - Incubate the plates at the optimal growth temperature for the microorganism (e.g., 28°C) for 5-7 days.[7]
- Data Analysis:
 - Observe the plates for the formation of a yellow-orange halo around the bacterial colonies against the blue background of the agar.
 - The presence of a halo indicates siderophore production.

- The Siderophore Production Index (SPI) can be calculated by measuring the diameter of the halo and the diameter of the colony.



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Workflow for the Chrome Azurol S (CAS) agar plate assay.

Conclusion

Mordant Blue 29 (Chrome Azurol S) remains a cornerstone reagent in analytical and microbiological laboratories. Its robust and sensitive colorimetric response to metal ions allows for its continued use in the spectrophotometric quantification of various elements. Furthermore, its application in the CAS assay provides a simple yet powerful tool for screening and evaluating siderophore production in microorganisms, an area of significant interest in agricultural, environmental, and biomedical research. The detailed protocols and mechanisms outlined in this guide offer a foundational resource for professionals leveraging this versatile dye in their work.

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